

# Biotin-PEG4-Hydrazide reactivity with ketones versus aldehydes

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## Compound of Interest

Compound Name: Biotin-PEG4-Hydrazide

Cat. No.: B8022244

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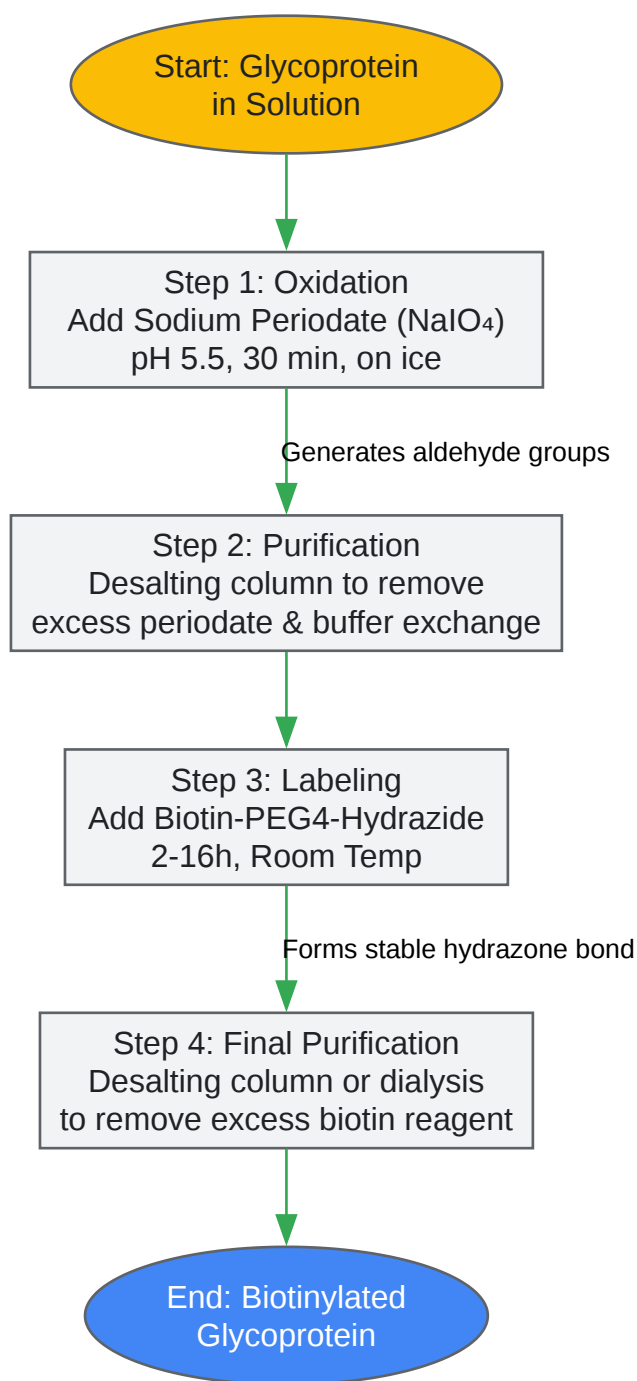
## Core Principles of Hydrazone Formation

**Biotin-PEG4-Hydrazide** is a carbonyl-reactive biotinylation reagent. Its hydrazide moiety ( $\text{—NH—NH}_2$ ) reacts with aldehydes and ketones to form a covalent bond known as a hydrazone ( $\text{C=N—NH}$ ). This reaction is a cornerstone of bioconjugation, often used to label glycoproteins, antibodies, and other biomolecules.<sup>[1][2][3]</sup>

The formation of a hydrazone is a two-step condensation reaction:

- **Nucleophilic Addition:** The terminal nitrogen of the hydrazide acts as a nucleophile, attacking the electrophilic carbonyl carbon of the aldehyde or ketone. This forms an unstable tetrahedral intermediate called a carbinolamine.
- **Dehydration:** The carbinolamine intermediate is then dehydrated under acidic conditions to form the stable  $\text{C=N}$  double bond of the hydrazone.<sup>[4][5][6]</sup>

This reaction is reversible and acid-catalyzed. The overall mechanism is depicted below.



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